

Solubility Profile of Isomaltotetraose in Common Laboratory Solvents: A Technical Guide

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Compound of Interest

Compound Name: Isomaltotetraose

Cat. No.: B7823670

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This technical guide provides an in-depth overview of the solubility characteristics of **isomaltotetraose** in a range of common laboratory solvents. The information is intended for researchers, scientists, and professionals in drug development and chemical analysis who utilize this complex oligosaccharide in their work. This document compiles available data on the solubility of **isomaltotetraose** and outlines a general experimental protocol for its determination.

Core Topic: Isomaltotetraose Solubility

Isomaltotetraose is a tetrasaccharide composed of four glucose units linked by α -1,6 glycosidic bonds. Its physicochemical properties, particularly its solubility, are critical for its application in various scientific fields, including as a prebiotic, a low-glycemic sweetener, and a stabilizer in pharmaceutical formulations[1]. Understanding its behavior in different solvents is essential for accurate experimental design, formulation development, and analytical method validation.

Physicochemical Properties of Isomaltotetraose

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 35997-20-7 | [2][3] |
| Molecular Formula | C ₂₄ H ₄₂ O ₂₁ | [2][4] |
| Molecular Weight | 666.58 g/mol | |
| Appearance | White to off-white solid/powder | |

Quantitative Solubility Data

The solubility of **isomaltotetraose** has been reported in aqueous solutions, with limited quantitative data available for organic solvents. The following table summarizes the known solubility values. It is important to note that mechanical assistance, such as ultrasonication, may be required to achieve the reported concentrations.

| Solvent | Chemical Formula | Solubility (mg/mL) | Temperature (°C) | Method | Reference |
|---------------------------|----------------------------------|---------------------|------------------|---------------|-----------|
| Water | H ₂ O | 250 | Not Specified | Not Specified | |
| Water | H ₂ O | 50 | Not Specified | Not Specified | |
| Methanol | CH ₃ OH | Slightly Soluble | Not Specified | Not Specified | |
| Dimethyl Sulfoxide (DMSO) | C ₂ H ₆ OS | Data Not Available* | Not Specified | Not Specified | |
| Ethanol | C ₂ H ₅ OH | Data Not Available | Not Specified | Not Specified | |
| Acetone | C ₃ H ₆ O | Data Not Available | Not Specified | Not Specified | |

*Qualitative data for the related disaccharide, isomaltose, indicates a solubility of 5 mg/mL in DMSO.

Experimental Protocol for Solubility Determination

While specific experimental details for the published solubility of **isomaltotetraose** are not readily available, a generalized protocol based on the widely accepted shake-flask method can be employed to determine its solubility in various solvents.

Principle

The shake-flask method involves agitating an excess amount of the solute (**isomaltotetraose**) in a specific solvent at a controlled temperature until equilibrium is reached. The saturated solution is then separated from the undissolved solid, and the concentration of the solute in the clear supernatant is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).

Materials and Equipment

- **Isomaltotetraose** (purity $\geq 95\%$)
- Selected solvents (e.g., water, ethanol, DMSO, methanol, acetone) of appropriate purity
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., $0.22\ \mu\text{m}$)
- Volumetric flasks and pipettes
- HPLC system with a suitable detector (e.g., Refractive Index Detector)

Procedure

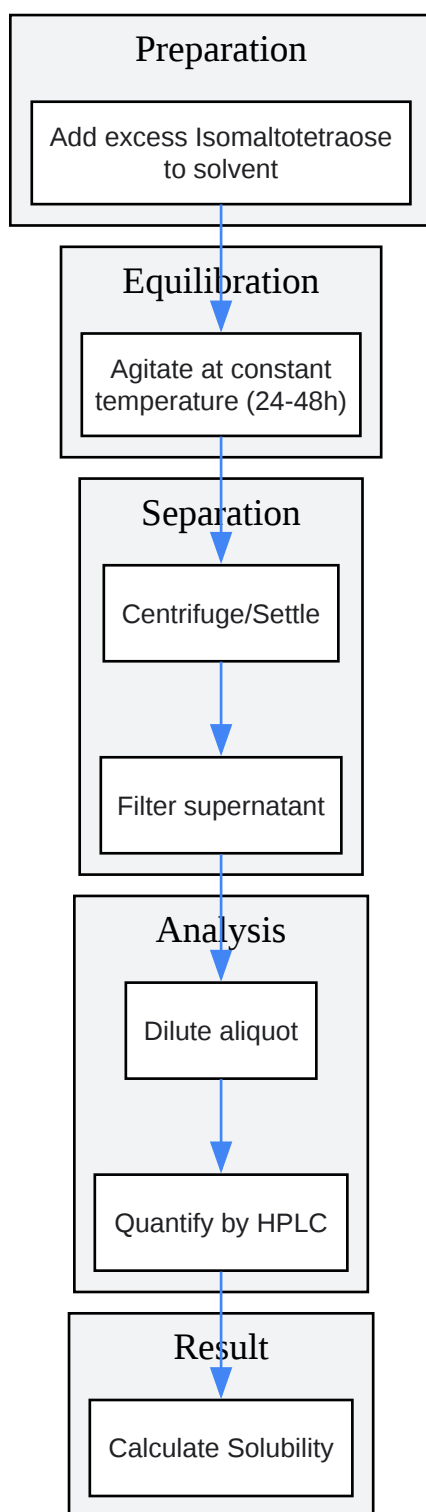
- Preparation: Add an excess amount of **isomaltotetraose** to a vial containing a known volume of the solvent to be tested. The excess solid ensures that a saturated solution is formed.

- **Equilibration:** Seal the vials and place them in a shaker with a constant temperature (e.g., 25 °C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the samples to stand to let the undissolved solid settle. Alternatively, centrifuge the vials at a high speed to pellet the excess solid.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant. To remove any remaining solid particles, filter the aliquot through a syringe filter.
- **Dilution:** Accurately dilute the filtered supernatant with the same solvent to a concentration that falls within the calibration range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated HPLC method to determine the concentration of **isomaltotetraose**.
- **Calculation:** Calculate the solubility of **isomaltotetraose** in the solvent based on the measured concentration and the dilution factor.

Visualizations

Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of **isomaltotetraose** using the shake-flask method.

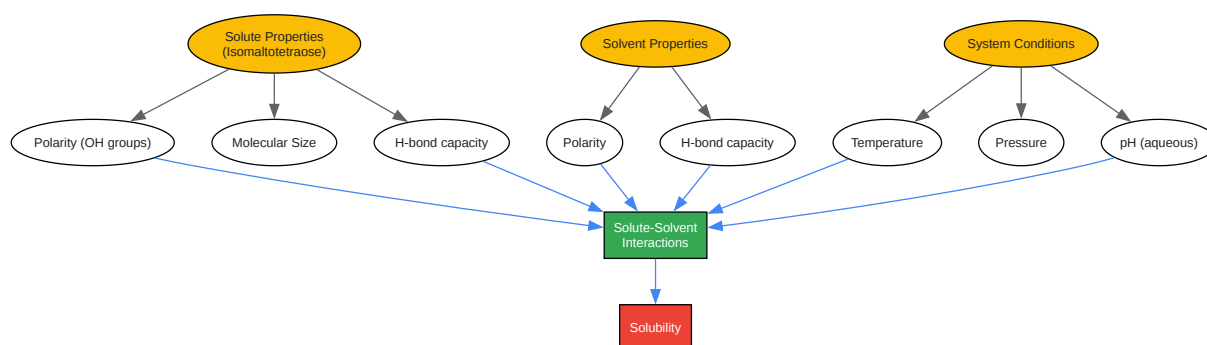


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Caption: Workflow for determining **isomaltotetraose** solubility.

Signaling Pathway of Solubility Factors

The solubility of a compound like **isomaltotetraose** is influenced by several interrelated factors. The following diagram illustrates these relationships.



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Caption: Factors influencing the solubility of **isomaltotetraose**.

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